

# Application Note: Protocol for Evaluating High Humidity Curl Retention with Polyquaternium-69

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PQ 69

Cat. No.: B610179

[Get Quote](#)

## Introduction

Polyquaternium-69 is a styling polymer known for its exceptional performance in hair care formulations, particularly in providing strong, durable hold and frizz control, even under high humidity conditions.<sup>[1][2][3]</sup> It is a hydrophobic, yet water-soluble polymer with a weakly cationic nature, allowing for broad compatibility with other cosmetic ingredients.<sup>[1][2]</sup> This polymer forms a moisture-resistant film on the hair shaft, which helps to maintain the desired style by preventing the absorption of ambient moisture that can cause curls to droop and frizz.<sup>[1][4]</sup> This protocol details a standardized method for evaluating the efficacy of Polyquaternium-69 in maintaining curl retention at elevated humidity.

## Mechanism of Action

Polyquaternium-69 provides superior curl retention through a film-forming mechanism. When applied to the hair, the polymer deposits onto the hair shaft. As the hair dries, the polymer molecules coalesce to form a clear, continuous, and hydrophobic film. This film acts as a barrier, shielding the hair from atmospheric moisture. By preventing water vapor from penetrating the hair cuticle, the polymer helps to preserve the internal hydrogen bonds that define the curl, thus preventing it from losing its shape.

Mechanism of Polyquaternium-69 in High Humidity

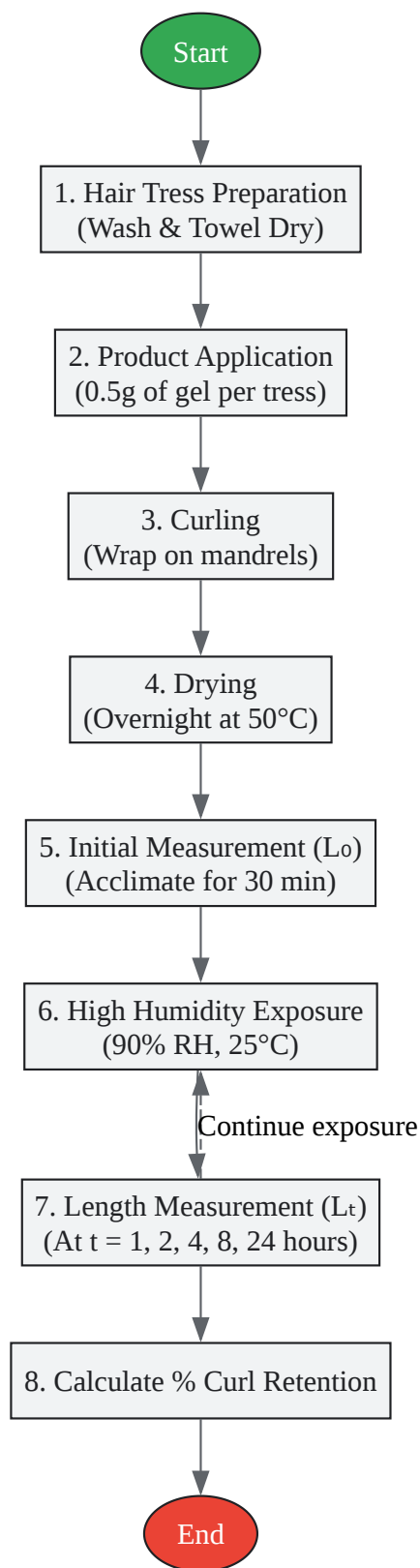
## Experimental Protocol

This protocol provides a step-by-step methodology for assessing the high humidity curl retention properties of formulations containing Polyquaternium-69 compared to a control.

## 2.1 Materials and Equipment

- Hair Tresses: Standardized, natural, untreated hair tresses (e.g., 2 grams, 8 inches).
- Test Formulations:
  - Placebo hair gel (without Polyquaternium-69).
  - Test hair gel with a specified concentration of Polyquaternium-69 (e.g., 2% active polymer).
- Shampoo: Standard clarifying shampoo.
- Curling Mandrels: 1/2 inch diameter.
- Drying Apparatus: Hood dryer or equivalent.
- Environmental Chamber: Capable of maintaining 90% Relative Humidity (RH) and 25°C.
- Imaging System: Digital camera with a tripod and standardized background with a measurement scale.
- Image Analysis Software.

## 2.2 Experimental Workflow



[Click to download full resolution via product page](#)

#### Workflow for High Humidity Curl Retention Assay

## 2.3 Detailed Procedure

- Tress Preparation:
  - Wash hair tresses with a clarifying shampoo, rinse thoroughly, and gently comb.
  - Blot excess water with a paper towel.
- Product Application:
  - Evenly apply 0.5g of the test or placebo formulation to each tress, working from root to tip.
- Curling:
  - Comb the tress straight.
  - Tightly and uniformly wrap each tress around a curling mandrel.
  - Secure the ends to the mandrel.
- Drying:
  - Place the curled tresses in a drying oven or hood dryer at 50°C overnight, or until completely dry.
- Initial Measurement:
  - Carefully remove the dried tresses from the mandrels.
  - Acclimate the curls for 30 minutes at ambient conditions.
  - Suspend each curl and photograph it against a scaled background to determine the initial curled length ( $L_0$ ).
- High Humidity Exposure:
  - Suspend the curls within the environmental chamber pre-set to 90% RH and 25°C.
- Time-Point Measurements:

- At specified time intervals (e.g., 1, 2, 4, 8, and 24 hours), photograph each tress to measure its length ( $L_t$ ). The length is measured from the top of the tress to the bottom of the curl.
- Calculation:
  - The percentage of curl retention is calculated using the following formula: % Curl Retention =  $[(L_f - L_t) / (L_f - L_0)] * 100$  Where:
    - $L_f$  = Full (straightened) length of the hair tress.
    - $L_0$  = Initial length of the curled tress at time zero.
    - $L_t$  = Length of the curled tress at a specific time point (t).

## Data Presentation

Quantitative data should be summarized to compare the performance of the Polyquaternium-69 formulation against the placebo.

Table 1: High Humidity Curl Retention (% Retention at 90% RH)

Time (Hours)	Placebo (Control)	2% Polyquaternium-69
0	100%	100%
1	75%	95%
2	60%	92%
4	45%	88%
8	30%	85%
24	15%	78%

Note: Data presented are representative examples and will vary based on the specific formulation and hair type.

## Conclusion

This protocol provides a robust and reproducible method for quantifying the high humidity curl retention benefits of hair styling formulations containing Polyquaternium-69. The results generated from this assay can effectively substantiate performance claims related to long-lasting hold, frizz control, and humidity resistance.[1][3][5] Formulations incorporating Polyquaternium-69 are expected to demonstrate significantly higher percentage curl retention over time compared to a placebo, confirming its efficacy as a high-performance styling polymer.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cosmeticsciencetechnology.com [cosmeticsciencetechnology.com]
- 2. Polyquaternium-69: A New Fixative Polymer with Enhanced Styling Benefits | Semantic Scholar [semanticscholar.org]
- 3. makingcosmetics.com [makingcosmetics.com]
- 4. world.davines.com [world.davines.com]
- 5. specialchem.com [specialchem.com]
- To cite this document: BenchChem. [Application Note: Protocol for Evaluating High Humidity Curl Retention with Polyquaternium-69]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610179#protocol-for-evaluating-high-humidity-curl-retention-with-polyquaternium-69]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)